

Technical Guide: Brushite Crystal Structure, Morphology, and Phase Control

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Compound of Interest

Compound Name: *Brushite*
CAS No.: 14567-92-1
Cat. No.: B084716

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Executive Summary

Brushite (Dicalcium Phosphate Dihydrate, $\text{CaHPO}_4 \cdot 2\text{H}_2\text{O}$) represents a critical metastable phase in the calcium phosphate family. Unlike the thermodynamically stable Hydroxyapatite (HAp), **Brushite** is defined by its high solubility and rapid resorption rates, making it indispensable for injectable bone cements, pathological calcification analysis (kidney stones), and pH-responsive drug delivery systems.

This guide provides a rigorous technical breakdown of **Brushite's** crystallography, a self-validating synthesis protocol, and the analytical markers required to distinguish it from its anhydrous counterpart, Monetite (DCPA).

Crystallographic Anatomy

Brushite crystallizes in the monoclinic system.^{[4][5]} Its structural uniqueness lies in the "water bilayers" that separate calcium-phosphate chains, creating a distinct cleavage plane responsible for its plate-like morphology.

Lattice Parameters & Space Group

The generally accepted space group is Ia (non-centrosymmetric), though I2/a is sometimes reported depending on the setting used.

Parameter	Value (Approx.)	Structural Significance
Crystal System	Monoclinic	Low symmetry; optical birefringence.
Space Group	Ia (No.[4] 9)	Polar structure; allows for piezoelectric properties.
-axis	5.812 Å	
-axis	15.180 Å	Critical: The long -axis reflects the water interlayer spacing.
-axis	6.239 Å	
Angle	116.42°	
Z	4	Four formula units per unit cell.

Data Source: Calculated from standard crystallographic data (Webmineral, 2023).

The "Water Layer" Vulnerability

The structure consists of CaPO_4 chains running parallel to the

-axis. These chains are stacked along the

-axis, separated by layers of water molecules.

- Mechanism: The bonding between the CaPO_4 chains and the water layers is weak (hydrogen bonding).
- Consequence: This is the plane of perfect cleavage
 - . Crystal growth is fastest along the
 - and

directions, but slowest along

, resulting in the characteristic platelet or lath-like morphology.

Protocol: Controlled Synthesis of Pure Phase Brushite

Objective: Synthesize high-purity DCPD plates while suppressing the formation of Monetite (DCPA) and Octacalcium Phosphate (OCP).

The "Self-Validating" Principle: This protocol relies on two critical control points (CCPs): Temperature $< 80^{\circ}\text{C}$ and $\text{pH} < 6.0$. If either is violated, the product will visibly change morphology or phase, invalidating the batch.

Reagents

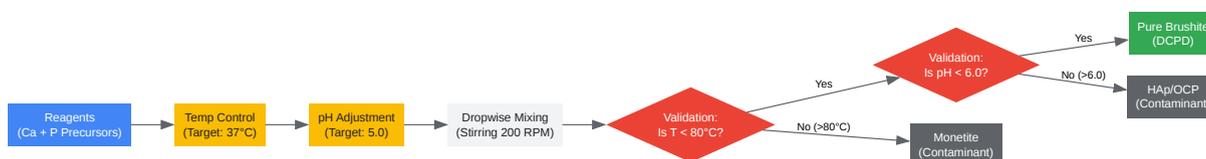
- Calcium Nitrate Tetrahydrate $[\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}]$ (0.5 M)
- Diammonium Hydrogen Phosphate $[(\text{NH}_4)_2\text{HPO}_4]$ (0.5 M)
- Glacial Acetic Acid (for pH adjustment)
- Ammonium Hydroxide (for pH adjustment)

Step-by-Step Workflow

- Preparation: Dissolve reagents in deionized water (resistivity $>18.2 \text{ M}\Omega \cdot \text{cm}$) in separate beakers.
- Thermal Equilibration (CCP 1): Bring both solutions to 37°C .
 - Validation: If $T > 80^{\circ}\text{C}$, the solution will precipitate anhydrous Monetite (DCPA).
- Acidification: Adjust the phosphate solution pH to 5.0 using acetic acid.
- Mixing: Add the Calcium Nitrate solution dropwise to the Phosphate solution under constant stirring (200 RPM).
 - Rate: 10 mL/min. Rapid dumping promotes amorphous calcium phosphate (ACP).

- pH Maintenance (CCP 2): Monitor pH continuously. Maintain pH 4.0 – 5.5.
 - Validation: If pH rises > 6.5, Hydroxyapatite (HAp) or OCP nucleation begins (indicated by a gel-like consistency).
- Aging: Stir for 2 hours at 37°C.
- Harvesting: Filter through a 0.22 µm membrane. Wash 3x with ethanol (to remove water and stop hydrolysis). Dry at 40°C.

Synthesis Logic Diagram



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Figure 1: Logic flow for **Brushite** synthesis. Red diamonds represent critical control points where phase purity is determined.

Analytical Characterization Suite

To confirm the identity of the synthesized powder, use the following triad of techniques.

X-Ray Diffraction (XRD)

Brushite is easily distinguished by its low-angle reflections due to the large interplanar spacing of the water layers (

-axis).

- Primary Peak:

(020 plane). This is the signature "water layer" peak.

- Secondary Peaks:

(021) and

(041).

- Note: If you see a peak at

(002), you have Monetite contamination. If you see a broad hump at

, you have HAp.

Thermogravimetric Analysis (TGA)

TGA provides a quantitative check of the hydration state.

Temperature Range	Mass Loss (Theoretical)	Event
80°C – 120°C	~5-10%	Loss of surface adsorbed water.
120°C – 220°C	~20.9% (Total)	Structural dehydration:
> 400°C	Additional ~5%	Condensation to Pyrophosphate:

Scanning Electron Microscopy (SEM)[3]

- Expectation: Distinct plate-like crystals, often aggregating into "rosettes" or stacked lamellae.
- Sign of Failure: Needle-like crystals indicate a shift toward OCP or HAp (high pH error).

Biological Implications & Transformation[6]

Brushite is metastable in physiological conditions (pH 7.4).[2] It will spontaneously hydrolyze to Hydroxyapatite (HAp). This property is exploited in bone cements: the **Brushite** sets quickly, then slowly converts to bone-like HAp over weeks, allowing for osteoconductivity.

The Hydrolysis Mechanism

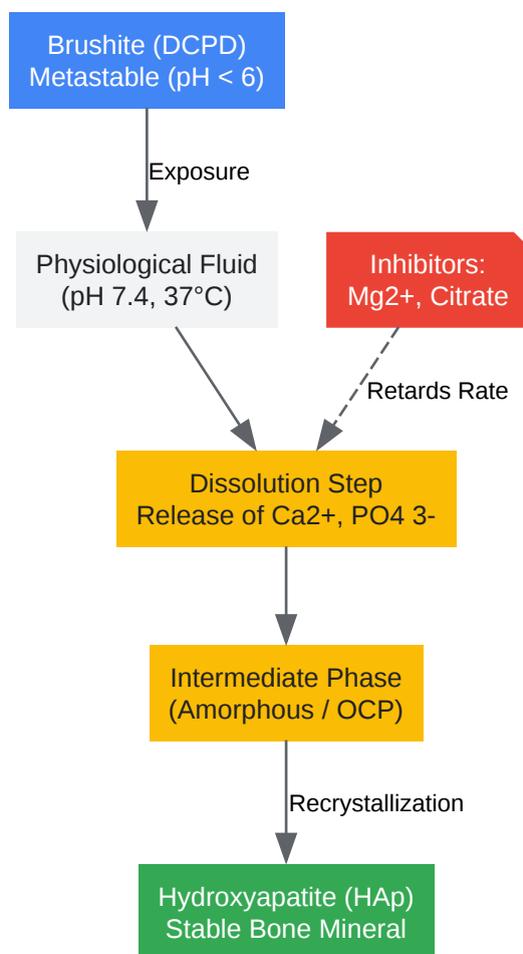
The transformation is a dissolution-precipitation process, not a solid-state rearrangement.

- Dissolution: DCPD releases

and

ions.
- Supersaturation: Local concentration exceeds the solubility product of OCP/HAp.
- Precipitation: Nucleation of HAp crystals on the surface of dissolving **Brushite** plates.

Transformation Pathway Diagram



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Figure 2: Dissolution-precipitation pathway of **Brushite** in physiological environments.

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